

YNT-185 dihydrochloride solution stability and storage

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Compound of Interest

Compound Name: YNT-185 dihydrochloride

Cat. No.: B2434757

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YNT-185 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **YNT-185 dihydrochloride** solutions. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the optimal performance of YNT-185 in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for dissolving **YNT-185 dihydrochloride**?

A1: **YNT-185 dihydrochloride** is soluble in both DMSO and water.[1][2] For in vitro studies, creating a stock solution in high-quality, anhydrous DMSO is recommended.[1] To facilitate dissolution, ultrasonic treatment is advised.[1][2] For complete dissolution in some cases, warming the solution to 60°C may be necessary.[2] When preparing aqueous solutions, it is recommended to first dissolve the compound in a small amount of DMSO and then dilute it with the aqueous buffer. For in vivo experiments, prepare fresh solutions for immediate use.[1]

Q2: What are the recommended storage conditions for solid **YNT-185 dihydrochloride**?

A2: Solid **YNT-185 dihydrochloride** should be stored at 4°C in a tightly sealed container, away from moisture.[\[1\]](#)[\[2\]](#)

Q3: How should I store **YNT-185 dihydrochloride** stock solutions?

A3: Stock solutions of **YNT-185 dihydrochloride** should be aliquoted and stored to avoid repeated freeze-thaw cycles.[\[1\]](#) For long-term stability, store DMSO or water stock solutions at -80°C, where they are stable for up to 6 months.[\[1\]](#)[\[3\]](#) For shorter-term storage, solutions are stable for up to 1 month at -20°C.[\[1\]](#)[\[3\]](#) It is also advised to protect stock solutions from light.[\[3\]](#)

Q4: Is **YNT-185 dihydrochloride** sensitive to light?

A4: Yes, it is recommended to protect stock solutions of **YNT-185 dihydrochloride** from light during storage.[\[3\]](#)

Q5: How many times can I freeze and thaw a stock solution of **YNT-185 dihydrochloride**?

A5: To ensure the integrity and activity of the compound, it is strongly recommended to aliquot the stock solution after preparation and avoid repeated freeze-thaw cycles.[\[1\]](#) The exact number of permissible freeze-thaw cycles has not been quantitatively determined, so single-use aliquots are the best practice.

Data Presentation

Solubility Data

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	125	181.51	Ultrasonic treatment is recommended. Use newly opened, anhydrous DMSO as it is hygroscopic. [1]
Water	100	145.21	Ultrasonic treatment is recommended. [1]
DMSO (alternative)	68.87	100	No special notes provided.
Water (alternative)	68.87	100	No special notes provided.

Storage and Stability Data

Form	Storage Temperature	Duration	Notes
Solid	4°C	Up to 24 months	Store in a sealed container, away from moisture.[2]
Stock Solution (in DMSO or Water)	-80°C	6 months	Aliquot to avoid freeze-thaw cycles. Protect from light.[1] [3]
Stock Solution (in DMSO or Water)	-20°C	1 month	Aliquot to avoid freeze-thaw cycles. Protect from light.[1] [3]
Stock Solution in DMSO (alternative)	4°C	2 weeks	No special notes provided.[3]
Stock Solution in DMSO (alternative)	-80°C	6 months	No special notes provided.[3]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Equilibration:** Allow the vial of solid **YNT-185 dihydrochloride** to equilibrate to room temperature for at least 1 hour before opening.
- **Weighing:** Weigh out the desired amount of **YNT-185 dihydrochloride** in a sterile tube. For example, to prepare 1 mL of a 10 mM stock solution, you will need 0.68866 mg of the compound (Molecular Weight: 688.66 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution from 0.68866 mg).
- **Sonication:** Place the tube in an ultrasonic bath and sonicate until the compound is fully dissolved. Visually inspect the solution to ensure there are no visible particles.

- Aliquoting: Dispense the stock solution into single-use aliquots in sterile, light-protected tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

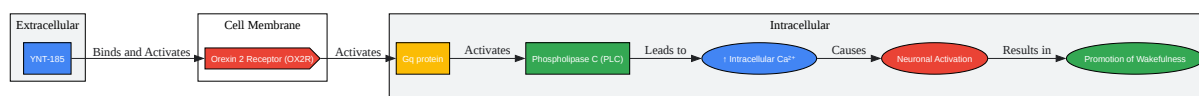
Protocol for Preparing a Working Solution for In Vitro Assays

- Thawing: Thaw a single-use aliquot of the **YNT-185 dihydrochloride** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or assay buffer. Mix thoroughly by gentle vortexing or pipetting.
- Sterilization (for aqueous solutions): If you prepared a stock solution in water and are diluting it further for cell-based assays, it is recommended to filter-sterilize the final working solution using a 0.22 µm filter before adding it to the cells.[\[1\]](#)
- Use: Use the freshly prepared working solution immediately for your experiment.

Troubleshooting Guide

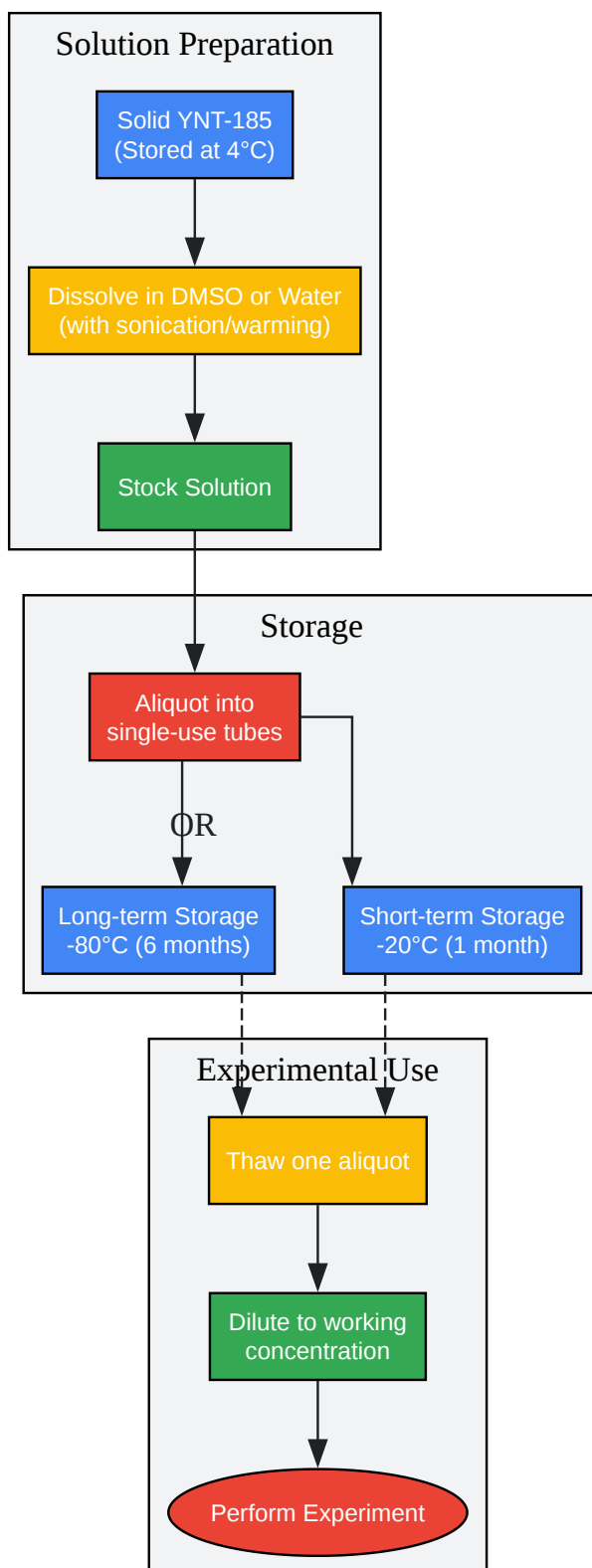
Issue	Possible Cause	Recommended Solution
Precipitation upon dilution of DMSO stock in aqueous buffer.	The concentration of YNT-185 dihydrochloride in the final aqueous solution is above its solubility limit.	- Increase the percentage of DMSO in the final solution. - Decrease the final concentration of YNT-185 dihydrochloride. - Prepare the working solution by adding the aqueous buffer to the DMSO stock slowly while vortexing.
Compound appears difficult to dissolve in DMSO.	- The DMSO may have absorbed moisture. - Insufficient sonication. - The concentration is too high.	- Use fresh, anhydrous DMSO. [1] - Increase the duration of sonication. - Gently warm the solution (up to 60°C) while sonicating.[2] - Prepare a more dilute stock solution.
Loss of compound activity in experiments.	- Improper storage of stock solutions (e.g., repeated freeze-thaw cycles). - Degradation of the compound in the solid state due to moisture. - Instability in the experimental buffer.	- Always use freshly thawed aliquots for each experiment. - Ensure the solid compound is stored in a tightly sealed container at 4°C. - Prepare working solutions immediately before use.

Mandatory Visualizations



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Caption: Signaling pathway of YNT-185 as an OX2R agonist.



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Caption: Workflow for YNT-185 solution preparation and storage.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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